

7-Bromo-4-chloropyrido[3,2-d]pyrimidine safety and handling

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Compound of Interest

Compound Name: 7-Bromo-4-chloropyrido[3,2-d]pyrimidine

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An In-Depth Technical Guide on the Safety and Handling of 7-Bromo-4-chloropyrido[3,2-d]pyrimidine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. The toxicological and physical properties of **7-Bromo-4-chloropyrido[3,2-d]pyrimidine** have not been fully investigated. All handling of this chemical should be conducted by trained professionals in a controlled laboratory setting with appropriate personal protective equipment.

Introduction

7-Bromo-4-chloropyrido[3,2-d]pyrimidine is a heterocyclic organic compound that serves as a building block in medicinal chemistry and drug discovery. Its structural features make it a valuable intermediate for the synthesis of a variety of bioactive molecules. Given its reactive nature and the limited availability of comprehensive safety data, a cautious and well-informed approach to its handling and storage is paramount. This guide synthesizes the currently available information to provide a framework for its safe utilization in a research and development environment.

Physicochemical Properties

A summary of the known physical and chemical properties of **7-Bromo-4-chloropyrido[3,2-d]pyrimidine** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	573675-31-7	[1][2]
Molecular Formula	C ₇ H ₃ BrClN ₃	[1][2][3]
Molecular Weight	244.48 g/mol	[1][2]
Appearance	Not specified; likely a solid	
Purity	Typically ≥97%	[1]
SMILES	<chem>Cl/C1=N/C=N\C2=CC(Br)=CN=C21</chem>	[1]
InChI	InChI=1S/C7H3BrClN3/c8-4-1-5-6(10-2-4)7(9)12-3-11-5/h1-3H	[3]
Storage Temperature	Room Temperature, sealed in a dry place	[2]

Hazard Identification and Toxicological Profile

As of the latest review, detailed toxicological studies for **7-Bromo-4-chloropyrido[3,2-d]pyrimidine** are not publicly available. The hazard statements, pictograms, and signal words are often listed as "no data available" by suppliers.[4] The chemical, physical, and toxicological properties have not been thoroughly investigated.[5]

However, based on the safety data for a structurally related compound, 7-bromo-pyrido[3,2-d]pyrimidine-2,4-diol, it is prudent to assume that this compound may cause respiratory irritation.[5]

Due to the lack of specific data, this compound should be handled as a potentially hazardous substance. All routes of exposure (inhalation, ingestion, and skin/eye contact) should be avoided.

Experimental Protocols: Safe Handling and Personal Protective Equipment

The following protocols are recommended for handling **7-Bromo-4-chloropyrido[3,2-d]pyrimidine** in a laboratory setting. These are based on general best practices for handling research chemicals with unknown toxicity.

4.1. Engineering Controls

- **Ventilation:** All handling of solid and solutions of **7-Bromo-4-chloropyrido[3,2-d]pyrimidine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[4]
- **Eye Wash and Safety Shower:** Ensure that an operational eyewash station and safety shower are readily accessible in the immediate work area.

4.2. Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves (e.g., nitrile) at all times. Gloves must be inspected prior to use and disposed of properly after handling the compound.^[5]
 - **Lab Coat:** A full-length laboratory coat should be worn to protect street clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used. For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be sufficient. For higher-level protection, a respirator with OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges is recommended.^[5]

4.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.^[4]

- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.
- Keep the container tightly closed when not in use.[\[4\]](#)

Storage and Disposal

5.1. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials and foodstuff containers.[\[4\]](#)

5.2. Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Contaminated packaging should be treated as the chemical itself.

Emergency Procedures

6.1. First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)

6.2. Fire-Fighting Measures

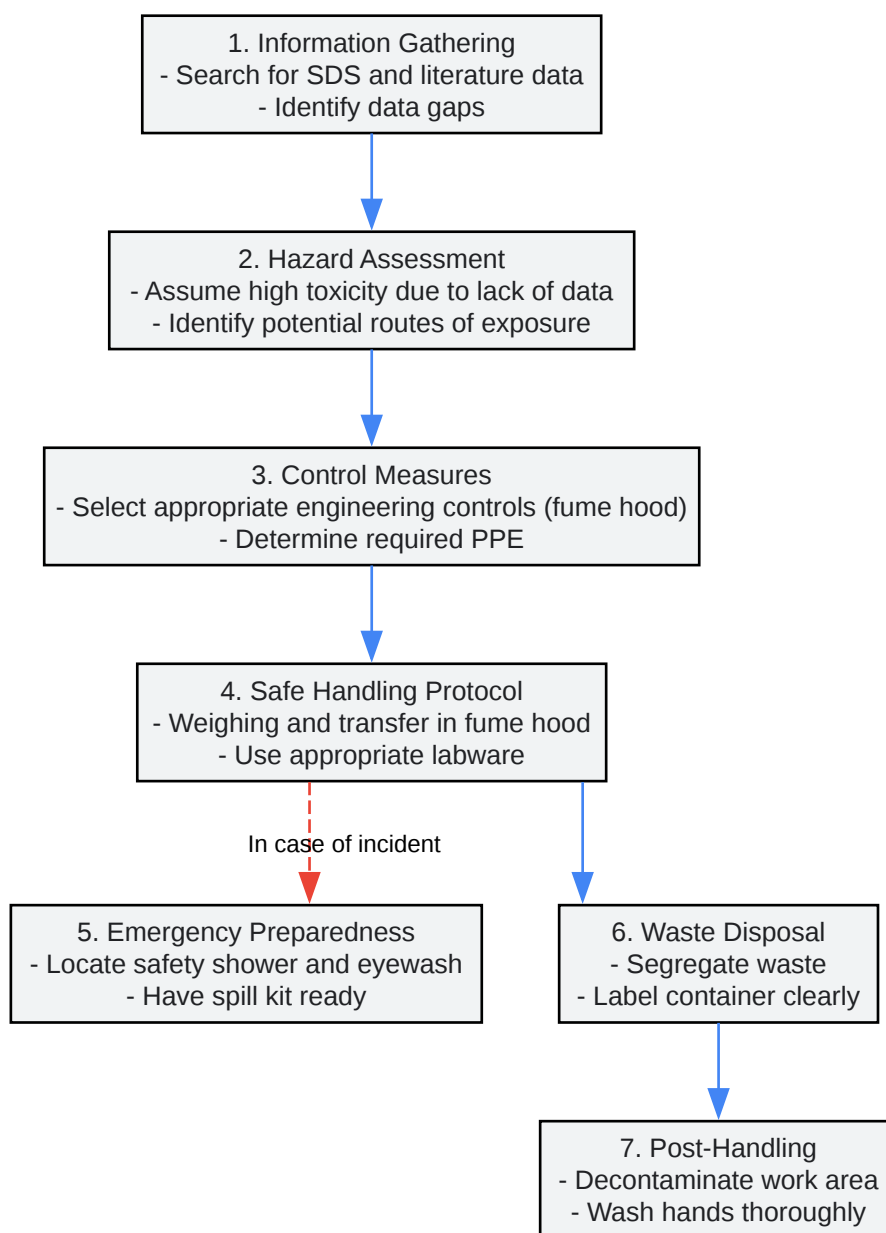
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Combustion Products: Combustion may produce carbon oxides, nitrogen oxides (NO_x), hydrogen bromide, and hydrogen chloride gas.[5]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

6.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as described in Section 4.2. Avoid dust formation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid creating dust.[5]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of a research chemical with limited safety data, such as **7-Bromo-4-chloropyrido[3,2-d]pyrimidine**.



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Caption: Logical workflow for handling research chemicals with limited safety data.

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